

Application Note: Quantification of Vinorelbine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Vinorelbine-d3 (ditartrate)

Cat. No.: B15145438

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Introduction

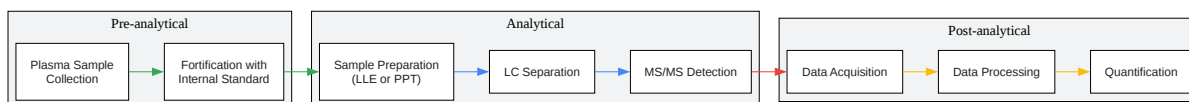
Vinorelbine is a semi-synthetic vinca alkaloid chemotherapeutic agent used in the treatment of various cancers, including non-small-cell lung cancer and breast cancer.^{[1][2]} Accurate quantification of vinorelbine in human plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and dose optimization to ensure efficacy while minimizing toxicity. This application note provides a detailed protocol for the quantification of vinorelbine in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.^{[3][4][5]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters from various validated LC-MS/MS methods for vinorelbine quantification in human plasma.

Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range (ng/mL)	0.1 - 200[6]	0.025 - 10[3][4]	0.1 - 100[7][8]	100.0 - 10000.0
LLOQ (ng/mL)	0.1[6]	0.025[3]	0.1[7][8]	100.0
Intra-day Precision (%CV)	< 6.0[6]	≤ 10.6[3]	≤ 11.6[9]	< 15.0
Inter-day Precision (%CV)	< 6.0[6]	≤ 10.6[3]	≤ 10.4[9]	< 15.0
Intra-day Accuracy (%)	± 4.7[6]	± 12.4[3]	-8.7 to 10.3[9]	± 15.0
Inter-day Accuracy (%)	± 4.7[6]	± 12.4[3]	-10.0 to 7.4[9]	± 15.0
Internal Standard	Vinblastine[6]	Deuterated Isotopes[3]	Vinorelbine-d3[7][8]	Not Specified
Sample Preparation	Liquid-Liquid Extraction[3][6]	Protein Precipitation[7][8]	Protein Precipitation[9]	Solid-Phase Extraction

Experimental Workflow



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Caption: Experimental workflow for vinorelbine quantification.

Experimental Protocols

This section details the methodologies for the key experiments involved in the quantification of vinorelbine in human plasma.

Materials and Reagents

- Vinorelbine reference standard
- Internal Standard (IS) (e.g., Vinblastine or a stable isotope-labeled vinorelbine)
- HPLC-grade acetonitrile, methanol, and methyl-t-butyl ether
- Ammonium formate
- Formic acid
- Human plasma (drug-free)
- Deionized water

Sample Preparation

Two common methods for sample preparation are Liquid-Liquid Extraction (LLE) and Protein Precipitation (PPT).

a) Liquid-Liquid Extraction (LLE)^{[3][6]}

- To 50 μ L of human plasma in a microcentrifuge tube, add 25 μ L of the internal standard solution.
- Vortex for 30 seconds.
- Add 1 mL of methyl-t-butyl ether.
- Vortex for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.

- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex for 1 minute and transfer to an autosampler vial for injection.

b) Protein Precipitation (PPT)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- To 50 µL of human plasma, add 150 µL of acetonitrile containing the internal standard.
- Vortex for 2 minutes.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for injection.

LC-MS/MS Conditions

a) Liquid Chromatography

- Column: A C18 column (e.g., 50 mm x 2.1 mm, 3 µm) is commonly used.[\[3\]](#)[\[6\]](#)
- Mobile Phase: A typical mobile phase consists of a gradient or isocratic mixture of acetonitrile and an aqueous buffer like ammonium formate with formic acid. For example, an isocratic mobile phase of 75:25 (v/v) acetonitrile and 4 mmol/L ammonium formate (pH 3.0).
[\[6\]](#)
- Flow Rate: A flow rate of 0.4 mL/min is often employed.[\[6\]](#)
- Injection Volume: 10-20 µL.[\[7\]](#)
- Column Temperature: 40°C.

b) Mass Spectrometry

- Ionization Mode: Electrospray Ionization (ESI) in the positive ion mode is typically used.[\[6\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.

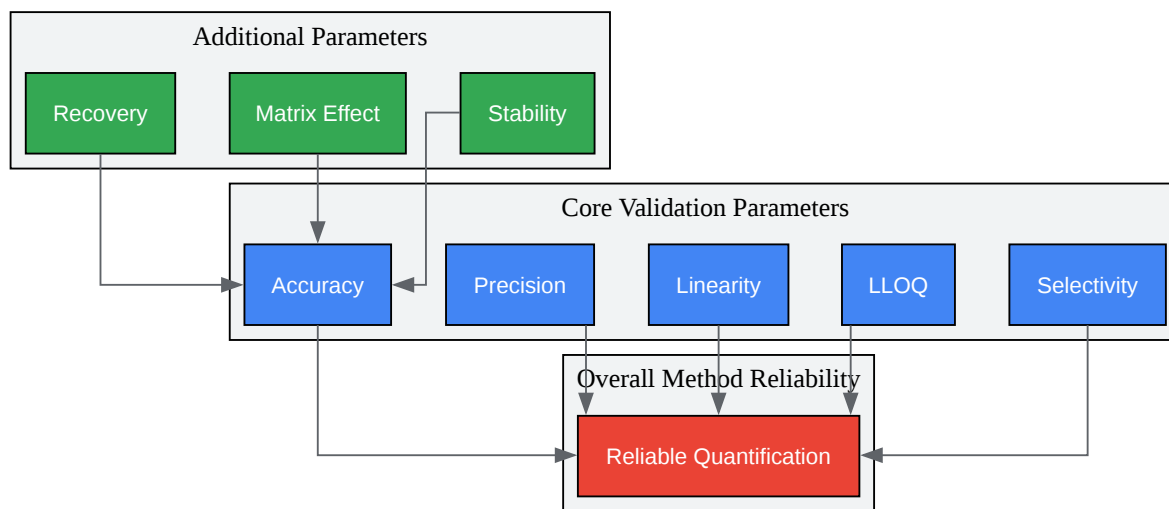
- MRM Transitions:
 - Vinorelbine: m/z 779.4 → 122.0[6]
 - Vinblastine (IS): m/z 811.3 → 224.2[6]

Method Validation

The analytical method should be fully validated according to regulatory guidelines (e.g., FDA or EMA).[10][11] Key validation parameters include:

- Selectivity and Specificity: The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample.
- Linearity: The range over which the assay response is directly proportional to the analyte concentration.
- Accuracy and Precision: The closeness of the measured values to the true value and the degree of scatter between a series of measurements, respectively. These should be assessed within a single run (intra-day) and between different runs (inter-day).[6]
- Recovery: The efficiency of the extraction procedure.
- Matrix Effect: The effect of plasma components on the ionization of the analyte and internal standard.
- Stability: The stability of the analyte in plasma under various storage and handling conditions (e.g., freeze-thaw cycles, short-term benchtop stability, and long-term storage).

Method Validation Parameters



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